

# Technical Data Summary: 2-(4-Oxopiperidin-1-yl)acetonitrile

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## Compound of Interest

Compound Name: 2-(4-Oxopiperidin-1-yl)acetonitrile

Cat. No.: B1302792

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This document provides the core physicochemical data for **2-(4-Oxopiperidin-1-yl)acetonitrile**, specifically focusing on its molecular weight. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Molecular Identity and Formula

**2-(4-Oxopiperidin-1-yl)acetonitrile** is a chemical compound with the CAS Registry Number 259180-65-9.

- Molecular Formula:  $C_7H_{10}N_2O$ [\[1\]](#)

## Molecular Weight Calculation

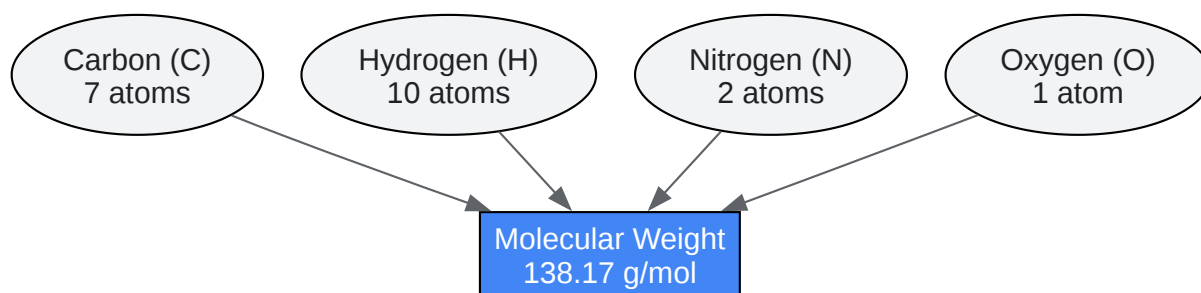
The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation based on the molecular formula is detailed below. Standard atomic weights are used for this determination.

| Element  | Symbol | Atom Count | Atomic Weight ( g/mol ) | Total Contribution ( g/mol ) |
|----------|--------|------------|-------------------------|------------------------------|
| Carbon   | C      | 7          | 12.011                  | 84.077                       |
| Hydrogen | H      | 10         | 1.008                   | 10.080                       |
| Nitrogen | N      | 2          | 14.007                  | 28.014                       |
| Oxygen   | O      | 1          | 15.999                  | 15.999                       |
| Total    | 20     | 138.17     |                         |                              |

Calculated Molecular Weight: 138.17 g/mol [1]

## Logical Representation of Molecular Composition

The following diagram illustrates the elemental composition that contributes to the final molecular weight of the compound.



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Caption: Elemental components of **2-(4-Oxopiperidin-1-yl)acetonitrile**.

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## References

- 1. scbt.com [scbt.com]
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